

The Environmental Fate and Biodegradation of Octyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: Octyl Acetate

Cat. No.: B031320

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Executive Summary

Octyl acetate, an ester of 1-octanol and acetic acid, is a widely used compound in various industries, including as a flavoring agent and in the formulation of fragrances. Its environmental fate is of significant interest to ensure its safe use and disposal. This technical guide provides a comprehensive overview of the environmental fate and biodegradation of **octyl acetate**, based on publicly available data and predictive models.

The primary route of environmental degradation for **octyl acetate** is predicted to be rapid biodegradation. While specific experimental data from standardized tests like the OECD 301 series for **octyl acetate** are not readily available in the public domain, predictive models and data from structurally similar long-chain alkyl acetates strongly indicate that it is readily biodegradable. The initial step in its biodegradation is the enzymatic hydrolysis of the ester bond to form 1-octanol and acetic acid, both of which are readily biodegradable substances.

Abiotic degradation pathways, including hydrolysis and photolysis, are considered to be of minor importance compared to biodegradation. Atmospheric degradation, however, is expected to be a relevant removal mechanism for any **octyl acetate** that partitions to the atmosphere, with an estimated half-life of approximately 1 to 1.5 days.

Due to its moderate octanol-water partition coefficient ($\text{Log } K_{ow}$), **octyl acetate** is expected to have a tendency to adsorb to soil and sediment. However, its rapid biodegradability is

anticipated to prevent long-term persistence and bioaccumulation in the environment. Specific ecotoxicity data for aquatic organisms is limited in publicly accessible literature, necessitating a cautious approach to its environmental risk assessment. This guide summarizes the available quantitative data, details relevant experimental protocols, and provides visualizations to aid in understanding the environmental behavior of **octyl acetate**.

Chemical Identity and Physicochemical Properties

Octyl acetate (CAS No: 112-14-1) is the ester formed from 1-octanol and acetic acid.^[1] It is a colorless liquid with a characteristic fruity odor.^{[2][3]} A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	^[2]
Molecular Weight	172.27 g/mol	^[2]
Boiling Point	211 °C	^[4]
Melting Point	-38.5 °C	^[2]
Density	0.867 g/mL at 25 °C	^[1]
Vapor Pressure	0.4 mmHg at 25 °C	^{[2][3]}
Water Solubility	18 mg/L at 29.7 °C	^[4]
Log K _{ow} (Octanol-Water Partition Coefficient)	3.81 (estimated)	^[5]

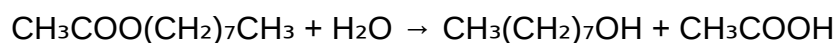
Environmental Fate

The environmental fate of a chemical is governed by its partitioning between different environmental compartments (air, water, soil, and sediment) and the degradation processes that occur within each compartment.

Abiotic Degradation

Abiotic degradation processes are those that do not involve microorganisms. For **octyl acetate**, the key abiotic degradation pathways are hydrolysis, photolysis, and atmospheric degradation.

Hydrolysis is the chemical breakdown of a substance by reaction with water. As an ester, **octyl acetate** can be hydrolyzed to its constituent alcohol (1-octanol) and carboxylic acid (acetic acid), as depicted in the following reaction:



The rate of ester hydrolysis is dependent on pH and temperature. It is generally slow at neutral pH and is catalyzed by both acidic and alkaline conditions.[6] While specific experimental hydrolysis rate constants for **octyl acetate** are not readily available, the general principles of ester hydrolysis suggest that this process will contribute to its degradation in the environment, particularly in alkaline waters.

Direct photolysis, the degradation of a molecule by direct absorption of light, is not expected to be a significant degradation pathway for **octyl acetate** as it does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm). Indirect photolysis, mediated by reaction with photochemically generated reactive species such as hydroxyl radicals in water, may occur, but is expected to be a minor degradation pathway compared to biodegradation.

For **octyl acetate** that partitions to the atmosphere, the primary degradation mechanism is reaction with photochemically produced hydroxyl ($\bullet\text{OH}$) radicals. The estimated atmospheric half-life for this reaction is in the range of 1 to 1.5 days, indicating that it will be relatively quickly removed from the air.

Biotic Degradation

Biodegradation, the breakdown of organic matter by microorganisms, is the most significant environmental degradation process for **octyl acetate**.

In the presence of oxygen, **octyl acetate** is expected to be readily biodegradable. Predictive models, such as the BIOWIN model from the EPI (Estimation Program Interface) Suite™, predict that **octyl acetate** is readily biodegradable. The biodegradation pathway is initiated by the enzymatic hydrolysis of the ester linkage by esterases, which are ubiquitous in the

environment, to yield 1-octanol and acetic acid. Both of these metabolites are readily biodegradable and are further mineralized to carbon dioxide and water.

While a specific ready biodegradability study for **octyl acetate** under OECD 301 guidelines was not found in the public domain, data for analogous long-chain alkyl acetates, such as cetyl acetate and isostearyl acetate, show that they are readily biodegradable, achieving >60% degradation in 28 days in OECD 301B and 301F tests, respectively. This provides strong evidence to support the conclusion that **octyl acetate** is also readily biodegradable.

Under anaerobic conditions (in the absence of oxygen), the biodegradation of **octyl acetate** is also expected to occur, although likely at a slower rate than under aerobic conditions. The initial hydrolysis to 1-octanol and acetic acid can proceed anaerobically. The resulting metabolites can then be further degraded through anaerobic pathways, ultimately leading to the formation of methane and carbon dioxide.

Ecotoxicity

Ecotoxicity data is crucial for assessing the potential environmental risk of a substance. While some safety data sheets classify **octyl acetate** as harmful to aquatic life, specific, publicly available data on its acute and chronic toxicity to fish, daphnia, and algae is limited. One safety data sheet indicates that it contains no substances known to be hazardous to the environment or that are not degradable in wastewater treatment plants.^[7]

Endpoint	Species	Value	Reference(s)
Acute Oral Toxicity (LD ₅₀)	Rat	3 g/kg	[1]
Acute Dermal Toxicity (LD ₅₀)	Rabbit	> 5000 mg/kg	[1]
Acute Fish Toxicity (LC ₅₀ , 96h)	-	Data not available	-
Acute Daphnia Toxicity (EC ₅₀ , 48h)	-	Data not available	-
Algae Toxicity (EC ₅₀ , 72h)	-	Data not available	-

Given the lack of specific aquatic toxicity data, a precautionary approach should be taken when considering the potential environmental impact of **octyl acetate**.

Experimental Protocols

Standardized experimental protocols are used to assess the biodegradability and environmental fate of chemicals. The following sections describe the methodologies for key experiments relevant to **octyl acetate**.

Ready Biodegradability - OECD 301

The OECD 301 guidelines describe a series of six screening tests for determining the ready biodegradability of organic chemicals in an aerobic aqueous medium.^[8] These tests are stringent and a "pass" result indicates that the substance will likely be rapidly and completely biodegraded in the environment.^[7]

General Principles:

- A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a source such as activated sludge from a wastewater treatment plant.^[8]
- The mixture is incubated under aerobic conditions in the dark or diffuse light for 28 days.^[8]
- Biodegradation is followed by measuring parameters such as dissolved organic carbon (DOC) removal, CO₂ evolution, or oxygen consumption.^[8]
- A substance is considered readily biodegradable if it reaches a pass level of 60% of the theoretical maximum for CO₂ evolution or oxygen consumption, or 70% for DOC removal, within a 10-day window during the 28-day test period.^[8]

Commonly Used Methods:

- OECD 301B: CO₂ Evolution Test (Modified Sturm Test): Biodegradation is determined by measuring the amount of CO₂ produced. This method is suitable for non-volatile, water-soluble, and poorly soluble compounds.

- OECD 301D: Closed Bottle Test: The depletion of dissolved oxygen is measured in sealed bottles containing the test substance and inoculum. This test is suitable for soluble and non-volatile compounds.
- OECD 301F: Manometric Respirometry Test: The oxygen consumption is measured by the pressure change in a closed respirometer. This method is suitable for both soluble and insoluble compounds.

Hydrolysis as a Function of pH - OECD 111

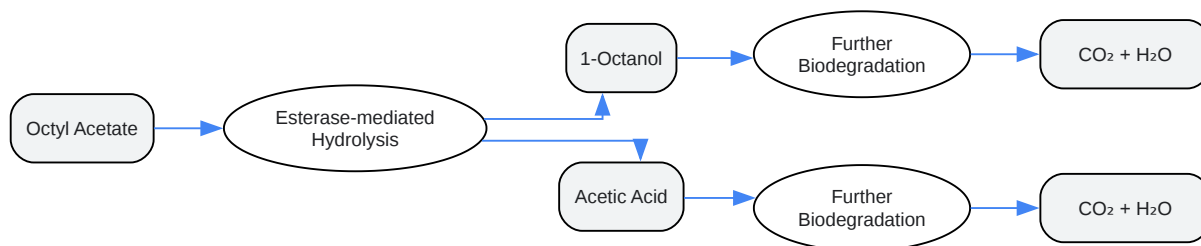
This test guideline is designed to determine the rate of hydrolysis of a chemical as a function of pH.

Methodology:

- Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.[\[2\]](#)
- A known concentration of the test substance is added to each buffer solution.[\[2\]](#)
- The solutions are incubated at a constant temperature (e.g., 50°C to accelerate the reaction, with results extrapolated to 25°C).[\[2\]](#)
- Samples are taken at various time intervals and the concentration of the test substance is determined by a suitable analytical method (e.g., chromatography).
- The rate of hydrolysis and the half-life of the substance are calculated for each pH value.

Visualizations

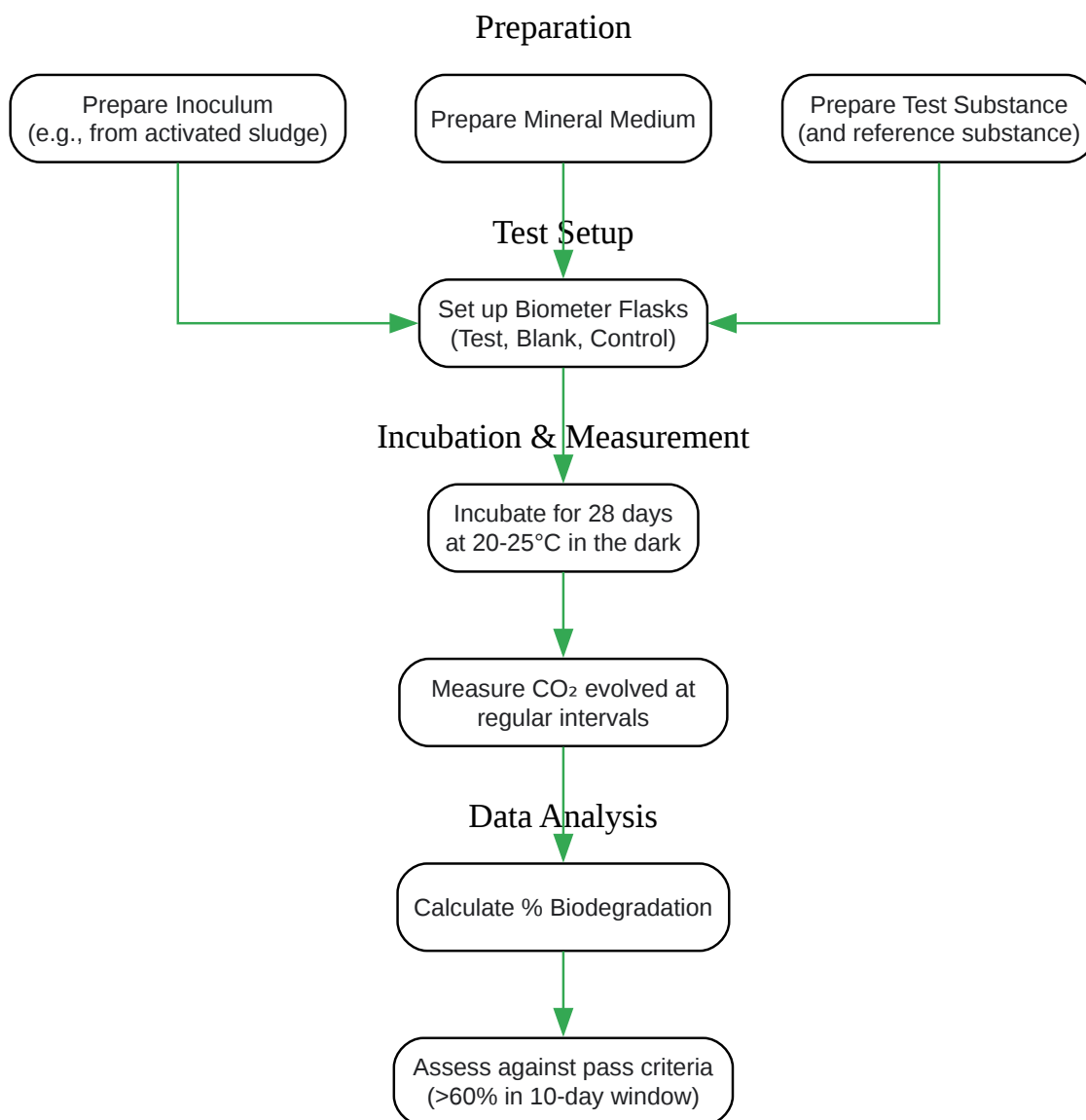
Proposed Biodegradation Pathway of Octyl Acetate



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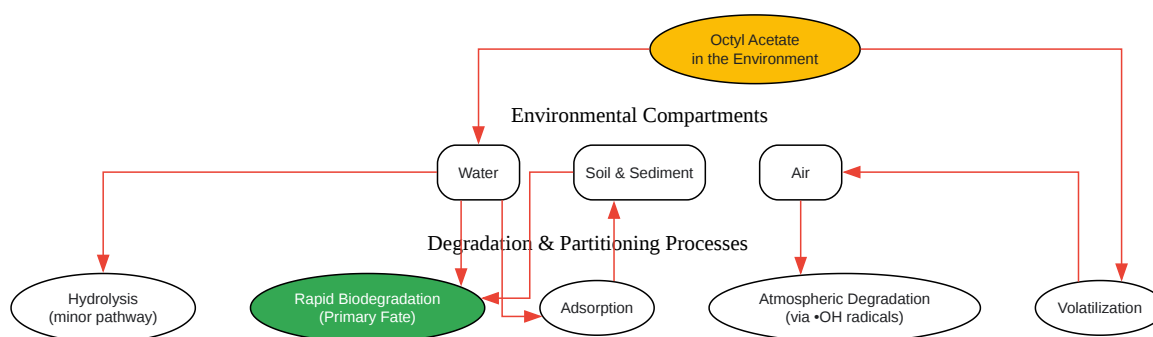
Caption: Proposed aerobic biodegradation pathway of **octyl acetate**.

Experimental Workflow for OECD 301B (CO₂ Evolution Test)

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Caption: General experimental workflow for a ready biodegradability test (OECD 301B).

Environmental Fate of Octyl Acetate



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Caption: Conceptual overview of the environmental fate of **octyl acetate**.

Conclusion

Octyl acetate is expected to be readily biodegradable in the environment, with its primary degradation pathway being enzymatic hydrolysis to 1-octanol and acetic acid, followed by further mineralization. While specific quantitative data on its biodegradation rate and aquatic toxicity are limited in the public domain, evidence from structurally similar compounds and predictive models supports the conclusion that it is unlikely to persist or bioaccumulate. Its moderate potential for adsorption to soil and sediment is offset by its rapid biodegradation. The main abiotic degradation pathway of relevance is atmospheric degradation for the fraction of **octyl acetate** that may volatilize. Further experimental studies under standardized guidelines would be beneficial to provide definitive quantitative data on its biodegradation and ecotoxicity, thereby refining its environmental risk assessment.

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References

- 1. fishersci.ie [fishersci.ie]
- 2. Octyl Acetate | C₁₀H₂₀O₂ | CID 8164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Octyl acetate - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Octyl acetate - Wikipedia [en.wikipedia.org]
- 5. echemi.com [echemi.com]
- 6. Registration Dossier - ECHA [echa.europa.eu]
- 7. contractlaboratory.com [contractlaboratory.com]
- 8. oecd.org [oecd.org]
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